

# L-Threonine, N-(2-hydroxyethyl)- (9CI) CAS number

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## Compound of Interest

Compound Name: *L-Threonine, N-(2-hydroxyethyl)- (9CI)*

Cat. No.: B584059

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An In-depth Technical Guide on **L-Threonine, N-(2-hydroxyethyl)- (9CI)**

CAS Number: 154674-59-6

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**L-Threonine, N-(2-hydroxyethyl)- (9CI)**, with the CAS number 154674-59-6, is a derivative of the essential amino acid L-Threonine. This document provides a comprehensive overview of its known chemical and physical properties. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also presents generalized experimental protocols for its synthesis and hypothetical signaling pathways based on the known roles of its parent molecule, L-Threonine, and other N-substituted amino acids. The information herein is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

## Chemical and Physical Properties

The fundamental properties of **L-Threonine, N-(2-hydroxyethyl)- (9CI)** are summarized below. This data is compiled from available chemical databases.

Property	Value	Source
CAS Number	154674-59-6	[1]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>4</sub>	[2]
Molecular Weight	163.17 g/mol	[2]
Purity	≥95% (Commercially available)	[2]
Synonyms	L-Threonine, N-(2-hydroxyethyl)-	[2]

Note: Further experimental data such as melting point, boiling point, and solubility are not readily available in the surveyed literature.

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of L-Threonine, N-(2-hydroxyethyl)- is not available in the cited literature, a general method for the N-alkylation of amino acids can be adapted. The following represents a plausible synthetic route.

### General Protocol for N-(2-hydroxyethylation) of L-Threonine

This protocol is based on established methods for the N-alkylation of amino acids, such as the reaction of an amino acid with an alkyl halide or an epoxide in the presence of a suitable base.

Materials:

- L-Threonine
- 2-Bromoethanol or Ethylene Oxide
- Sodium Bicarbonate (NaHCO<sub>3</sub>) or other suitable base
- Distilled Water
- Ethanol

- Diethyl ether
- Reaction flask with a reflux condenser
- Stirring apparatus
- Heating mantle
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel)
- Crystallization dishes

Procedure:

- **Dissolution:** Dissolve L-Threonine in an aqueous solution of sodium bicarbonate. The base is crucial for deprotonating the amino group, thereby increasing its nucleophilicity.
- **Addition of Alkylating Agent:** Slowly add 2-bromoethanol to the reaction mixture. Alternatively, ethylene oxide can be bubbled through the solution. The reaction should be carried out under constant stirring.
- **Reaction:** Heat the mixture to a moderate temperature (e.g., 50-60 °C) and allow it to reflux for several hours. The progress of the reaction can be monitored by TLC.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the solution with a dilute acid (e.g., HCl) to a pH of approximately 7.
- **Isolation:** Concentrate the solution using a rotary evaporator to remove the solvent. The resulting crude product will be a mixture of the desired product, unreacted L-Threonine, and salts.
- **Purification:** The crude product can be purified by recrystallization. Dissolve the crude solid in a minimal amount of hot ethanol and then allow it to cool slowly. The purified crystals of L-Threonine, N-(2-hydroxyethyl)- can be collected by filtration, washed with cold diethyl ether, and dried under a vacuum.

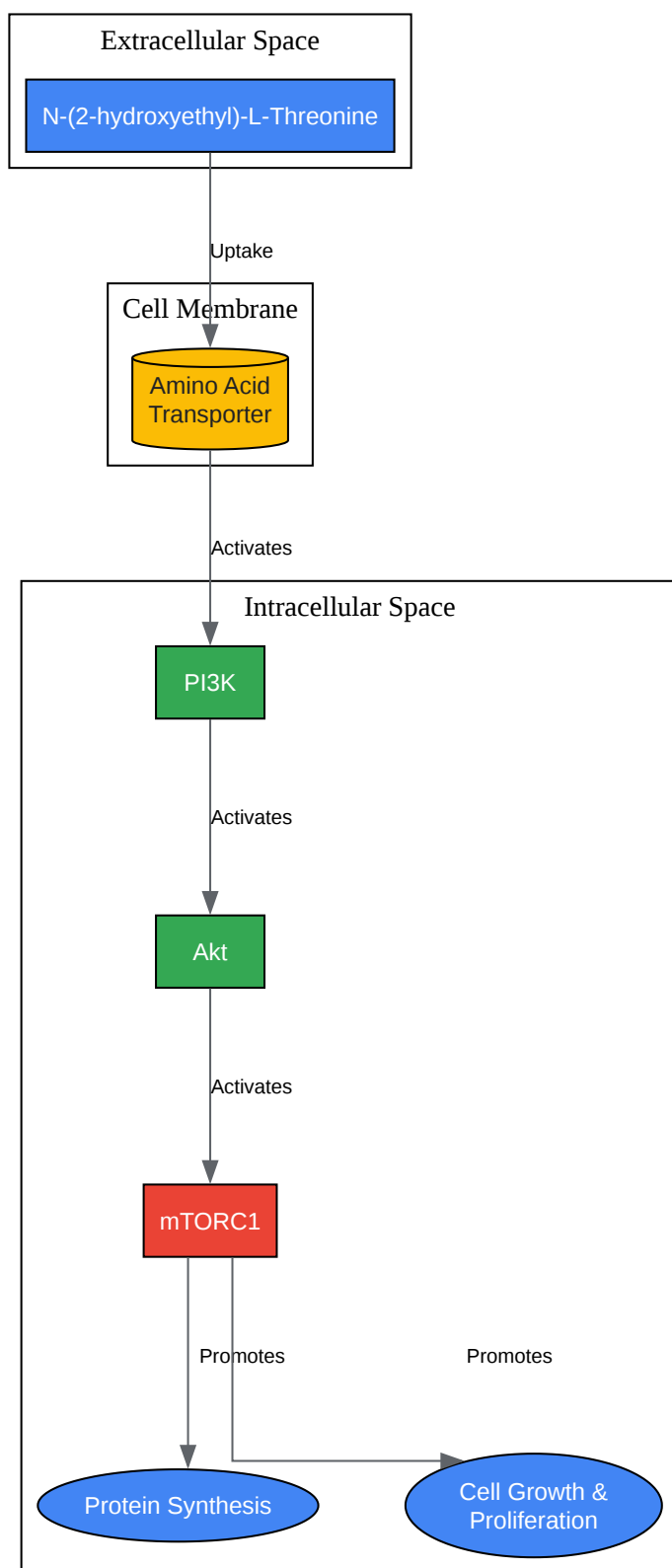
#### Expected Outcome:

This procedure is expected to yield N-(2-hydroxyethyl)-L-Threonine. The final product's identity and purity should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Potential Biological Role and Signaling Pathways

Specific signaling pathways involving L-Threonine, N-(2-hydroxyethyl)- have not been elucidated in the available literature. However, based on the known functions of L-Threonine, we can hypothesize potential interactions. L-Threonine is known to be involved in protein synthesis and can influence cell growth and proliferation through pathways like the mTOR signaling cascade. The addition of a hydroxyethyl group may alter its transport, metabolism, or interaction with cellular receptors and enzymes.

The following diagram illustrates a hypothetical signaling pathway where N-(2-hydroxyethyl)-L-Threonine might influence a cell, based on the known L-Threonine pathway.



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Caption: Hypothetical signaling pathway for N-(2-hydroxyethyl)-L-Threonine.

## Applications in Research and Drug Development

While specific applications for L-Threonine, N-(2-hydroxyethyl)- are not well-documented, its structural similarity to L-Threonine and other modified amino acids suggests potential utility in several areas:

- **Drug Delivery:** The hydroxyethyl group could be used as a linker for attaching drugs to the amino acid, potentially improving the solubility and pharmacokinetic properties of the parent drug.
- **Metabolic Studies:** As a modified amino acid, it could be used as a probe to study amino acid transport and metabolism.
- **Peptide Synthesis:** It could be incorporated into peptides to create peptidomimetics with altered conformations and biological activities.

## Conclusion

**L-Threonine, N-(2-hydroxyethyl)- (9CI)** is a derivative of L-Threonine for which detailed technical data is currently sparse in the public domain. This guide provides the available chemical information and presents a generalized synthetic protocol and a hypothetical signaling pathway to stimulate further research. It is imperative for researchers to validate these proposed methods and pathways through empirical studies to fully characterize this compound and explore its potential applications in science and medicine.

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## References

- 1. 154674-59-6 CAS MSDS (L-Threonine, N-(2-hydroxyethyl)- (9CI)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. musechem.com [musechem.com]

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